

Elucidation of CAS 885949-41-7: A Senior Application Scientist's Guide

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Compound of Interest

Compound Name: 7-Cyclopropyl[1,2,4]triazolo[1,5-a]pyrimidin-2-amine

CAS No.: 885949-41-7

Cat. No.: B1607721

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Introduction: The Analytical Challenge

In the realm of modern drug discovery and development, the unambiguous determination of a molecule's structure is a cornerstone of intellectual property, regulatory submission, and the rational design of next-generation therapeutics. This guide provides an in-depth, technically-focused walkthrough of the structure elucidation of a novel heterocyclic compound, designated as CAS 885949-41-7. We will approach this as a real-world analytical problem, where a newly synthesized batch of a compound with a proposed structure of 7-Cyclopropyl[1][2][3]triazolo[1,5-a]pyrimidin-2-amine requires definitive structural confirmation. This document eschews a rigid template, instead following a logical, investigative workflow that mirrors the process a seasoned analytical scientist would undertake. We will delve into the "why" behind experimental choices, ensuring a self-validating and robust analytical cascade.

Part 1: Initial Characterization and Hypothesis Generation

The first step in any structural elucidation is to gather fundamental data that allows us to form a working hypothesis about the molecule's identity and composition. High-resolution mass spectrometry and elemental analysis are paramount in this initial phase.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A 1 mg/mL solution of the analyte is prepared in a 50:50 acetonitrile:water mixture with 0.1% formic acid.
- **Instrumentation:** A time-of-flight (TOF) mass spectrometer equipped with an electrospray ionization (ESI) source is used.
- **Ionization Mode:** Positive ion mode is selected, as the presence of basic nitrogen atoms in the hypothesized structure makes it readily protonated.
- **Data Acquisition:** Data is acquired over a mass range of m/z 50-500.
- **Calibration:** The instrument is calibrated using a known standard immediately prior to the analysis to ensure high mass accuracy.

Data Summary: Initial Analytical Data

Parameter	Result	Interpretation
HRMS (ESI-TOF)	m/z 176.0931 $[M+H]^+$	Suggests a molecular formula of $C_8H_9N_5$ (Calculated m/z for $C_8H_{10}N_5^+$: 176.0936)
Elemental Analysis	C: 54.85%, H: 5.18%, N: 39.97%	Corresponds to the molecular formula $C_8H_9N_5$ (Calculated: C: 54.84%, H: 5.18%, N: 39.97%)

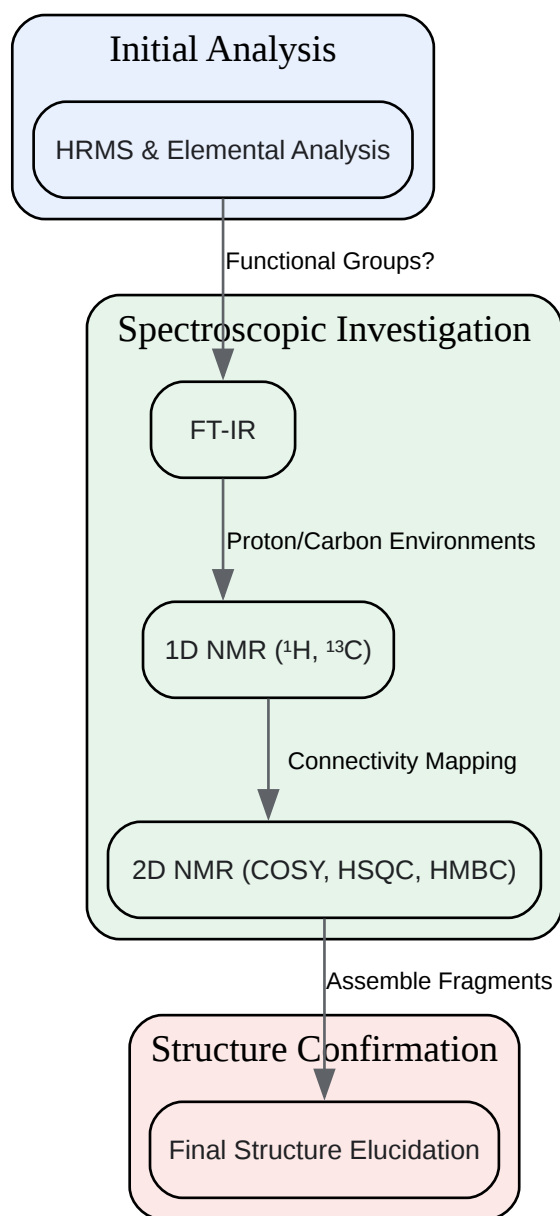
The high-resolution mass spectrometry data provides a measured mass for the protonated molecule that is in excellent agreement with the theoretical mass for the molecular formula $C_8H_9N_5$. This is further corroborated by the elemental analysis. With a confirmed molecular formula, we can calculate the degree of unsaturation (double bond equivalents) to be 6. This

high degree of unsaturation is consistent with the proposed bicyclic aromatic ring system and a cyclopropyl group.

Part 2: Spectroscopic Deep Dive - Unveiling the Molecular Framework

With a confirmed molecular formula, we now turn to a suite of spectroscopic techniques to piece together the connectivity of the atoms. Infrared spectroscopy will provide information about the functional groups present, while a comprehensive analysis of 1D and 2D Nuclear Magnetic Resonance (NMR) spectra will reveal the carbon-hydrogen framework and the precise arrangement of the molecular fragments.

Experimental Workflow: Spectroscopic Analysis



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Caption: A typical workflow for structure elucidation.

A. Infrared (IR) Spectroscopy: Identifying Key Functional Groups

IR spectroscopy is a rapid and effective method for identifying the types of chemical bonds present in a molecule.

- **Sample Preparation:** A small amount of the solid sample is placed directly on the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The spectrum is recorded from 4000 to 400 cm^{-1} .
- **Background Correction:** A background spectrum of the clean ATR crystal is recorded and subtracted from the sample spectrum.

Wavenumber (cm^{-1})	Intensity	Assignment
3320, 3185	Medium, Sharp	N-H stretching (primary amine)
3080	Weak	Aromatic C-H stretching
3010	Weak	Cyclopropyl C-H stretching
1650	Strong	N-H bending (scissoring)
1595, 1540	Strong	C=N and C=C stretching (heteroaromatic ring)
1480	Medium	C-N stretching

The presence of two sharp bands in the N-H stretching region is highly characteristic of a primary amine ($-\text{NH}_2$). The bands in the 1600-1450 cm^{-1} region are consistent with the vibrations of a heteroaromatic ring system. The weak C-H stretching bands above 3000 cm^{-1} suggest the presence of both aromatic and strained ring (cyclopropyl) C-H bonds.

B. Nuclear Magnetic Resonance (NMR) Spectroscopy: The Definitive Structural Map

NMR spectroscopy is the most powerful tool for determining the detailed structure of an organic molecule in solution. We will use a combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC, HMBC) experiments to build a complete picture of the molecule.

- **Sample Preparation:** Approximately 10 mg of the sample is dissolved in 0.6 mL of deuterated dimethyl sulfoxide ($\text{DMSO}-d_6$).
- **Instrumentation:** A 500 MHz NMR spectrometer equipped with a cryoprobe.

- 1D Spectra: Standard ^1H and $^{13}\text{C}\{^1\text{H}\}$ spectra are acquired.
- 2D Spectra: Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) experiments are performed using standard pulse programs.



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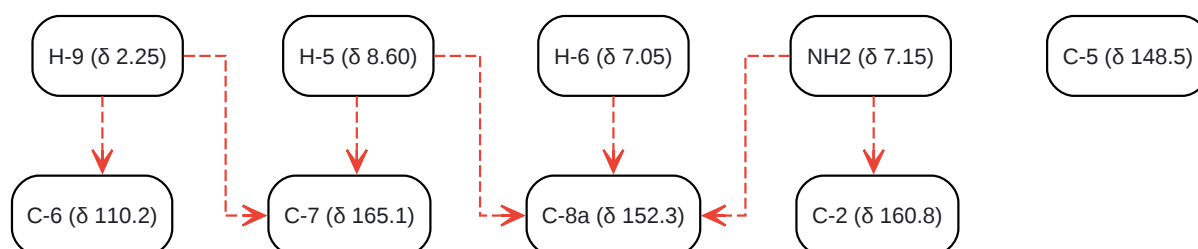
Caption: Proposed structure with atom numbering for NMR analysis.

Atom Number	^1H Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	^{13}C Chemical Shift (δ , ppm)
2-NH ₂	7.15	br s	-	-
5	8.60	d	7.0	148.5
6	7.05	d	7.0	110.2
7	-	-	-	165.1
8a	-	-	-	152.3
2	-	-	-	160.8
9	2.25	m	-	12.5
10, 11	1.10	m	-	8.9

- ^1H NMR Analysis:
 - The two doublets at 8.60 and 7.05 ppm, each with a coupling constant of 7.0 Hz, are characteristic of two adjacent protons on a six-membered aromatic ring (H-5 and H-6).

- The broad singlet at 7.15 ppm, which would disappear upon D₂O exchange, confirms the presence of the NH₂ protons.
- The multiplets at 2.25 ppm (1H) and 1.10 ppm (4H) are highly indicative of a cyclopropyl group. The upfield chemical shift of the methylene protons (H-10, H-11) is a hallmark of this strained ring system.
- ¹³C NMR Analysis:
 - The spectrum shows 8 distinct carbon signals, matching the molecular formula.
 - The signals at 165.1, 160.8, 152.3, and 148.5 ppm are in the typical range for sp² carbons in a nitrogen-containing heteroaromatic system.
 - The signal at 110.2 ppm corresponds to the remaining aromatic carbon (C-6).
 - The upfield signals at 12.5 and 8.9 ppm are characteristic of the sp³ carbons of the cyclopropyl group.
- 2D NMR Analysis (COSY, HSQC, HMBC): Connecting the Pieces
 - COSY (Correlation SpectroscopY): This experiment shows correlations between coupled protons. A strong cross-peak between the signals at 8.60 ppm and 7.05 ppm confirms that H-5 and H-6 are vicinally coupled, establishing the C5-C6 bond. There would also be correlations within the cyclopropyl spin system.
 - HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with the carbon to which it is directly attached.
 - H-5 (8.60 ppm) correlates with C-5 (148.5 ppm).
 - H-6 (7.05 ppm) correlates with C-6 (110.2 ppm).
 - H-9 (2.25 ppm) correlates with C-9 (12.5 ppm).
 - H-10/11 (1.10 ppm) correlates with C-10/11 (8.9 ppm).

- HMBC (Heteronuclear Multiple Bond Correlation): This is the key experiment for establishing the overall connectivity by showing correlations between protons and carbons that are 2 or 3 bonds away.



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Caption: Key HMBC correlations for structure confirmation.

- H-5 to C-7 and C-8a: This confirms the position of H-5 adjacent to C-7 and the bridgehead carbon C-8a.
- H-6 to C-8a: This correlation further solidifies the pyrimidine ring structure.
- H-9 to C-7 and C-6: This is a crucial correlation, definitively placing the cyclopropyl group at the C-7 position.
- NH₂ to C-2 and C-8a: This confirms the attachment of the amino group at the C-2 position.

Part 3: Final Structure Confirmation and Conclusion

The collective evidence from mass spectrometry, elemental analysis, IR spectroscopy, and a comprehensive suite of NMR experiments provides an unambiguous and self-validating confirmation of the structure of CAS 885949-41-7 as 7-Cyclopropyl[1][2][3]triazolo[1,5-a]pyrimidin-2-amine. Each piece of data logically supports the next, from the elemental composition to the precise atomic connectivity. This systematic approach ensures the highest level of scientific integrity and provides a robust data package for any research or drug development program.

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